

A Comparative Guide to Acute vs. Chronic EAE Models Using MOG (35-55)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Myelin oligodendrocyte glycoprotein peptide (35-55), mouse, rat tfa

Cat. No.: B15584590

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Experimental Autoimmune Encephalomyelitis (EAE) is the most widely utilized animal model for multiple sclerosis (MS), providing invaluable insights into the immunopathogenesis of this chronic, inflammatory, and demyelinating disease of the central nervous system (CNS).[1][2] The choice of EAE model is critical, as different induction protocols can mimic various aspects of MS. This guide offers a detailed comparison of two commonly used EAE models in C57BL/6 mice induced by the myelin oligodendrocyte glycoprotein (MOG) peptide 35-55: the acute (monophasic) and the chronic models. Understanding the nuances of these models is paramount for designing experiments that accurately address specific research questions in MS.

The Central Role of MOG (35-55) in EAE Induction

MOG, a glycoprotein exclusively expressed in the CNS on the outer surface of myelin sheaths, is a key autoantigen in MS.[1] The MOG (35-55) peptide is a potent encephalitogenic epitope in C57BL/6 mice, capable of inducing a robust autoimmune response characterized by CNS

inflammation, demyelination, and ascending paralysis.[3][4] This response is primarily mediated by CD4+ T cells, although other immune cells also play a role.[5]

At a Glance: Key Differences Between Acute and Chronic MOG (35-55) EAE

Feature	Acute (Monophasic) EAE	Chronic EAE
Immunization Protocol	Typically a single immunization with MOG (35-55)/CFA.	Often involves a booster immunization with MOG (35-55)/CFA.
Clinical Course	A single (monophasic) episode of disease with an onset, peak, and subsequent partial or full recovery, which may result in a stable deficit.[6]	A persistent, non-remitting disease course with severe, sustained neurological deficits. [3][5]
Disease Onset	Approximately 9-14 days post-immunization.[6]	Approximately 7-15 days post-immunization.[3]
Peak of Disease	Around 3-5 days after onset.[6]	Disease severity progressively increases and then plateaus at a high level.
Immunopathology	Dominated by an acute inflammatory response with a significant influx of CD4+ T cells and macrophages.	Characterized by a sustained inflammatory infiltrate, with a potential for a more diverse cellular composition over time.
Histopathology	Focal areas of mononuclear inflammatory infiltrates and demyelination, primarily in the spinal cord.[1]	More extensive and widespread inflammation, demyelination, and axonal damage in the spinal cord and potentially the brain.[3]
Primary Application	Studying the initial events of CNS inflammation and screening of anti-inflammatory therapeutics.	Investigating long-term disease progression, neurodegeneration, and therapies aimed at preventing disability.

Experimental Protocols: A Step-by-Step Guide

The induction of both acute and chronic EAE requires careful attention to detail to ensure reproducibility. The key variable distinguishing the two models is the immunization schedule.

Core Reagents

- MOG (35-55) peptide: The encephalitogenic antigen.
- Complete Freund's Adjuvant (CFA): An oil-in-water emulsion containing inactivated Mycobacterium tuberculosis. CFA is crucial for a robust and sustained immune response.^[5] It prolongs the presence of the antigen and stimulates an inflammatory response.
- Pertussis Toxin (PTX): Acts as an additional adjuvant and, critically, increases the permeability of the blood-brain barrier, facilitating the entry of encephalitogenic T cells into the CNS.^[5] The potency of PTX can vary between batches, and the dosage may need to be optimized.^[7]

Protocol 1: Induction of Acute (Monophasic) MOG (35-55) EAE

This protocol is designed to induce a single, self-limiting wave of disease.

Day 0: Immunization

- Prepare the MOG (35-55)/CFA emulsion. A common method is to emulsify a solution of MOG (35-55) in sterile PBS with an equal volume of CFA. The final concentration of MOG (35-55) is typically 1-2 mg/mL, and CFA contains 1-4 mg/mL of Mycobacterium tuberculosis.
- Anesthetize female C57BL/6 mice (8-12 weeks old).
- Inject 100-200 μ L of the emulsion subcutaneously (s.c.) at two sites on the flank.
- Administer pertussis toxin (typically 100-200 ng) intraperitoneally (i.p.).

Day 2: Pertussis Toxin Boost

- Administer a second dose of pertussis toxin (100-200 ng) i.p.^[2]

Protocol 2: Induction of Chronic MOG (35-55) EAE

This protocol, with a booster immunization, aims to establish a persistent, non-remitting disease course.

Day 0: Primary Immunization

- Follow steps 1-4 as described in the acute EAE protocol.

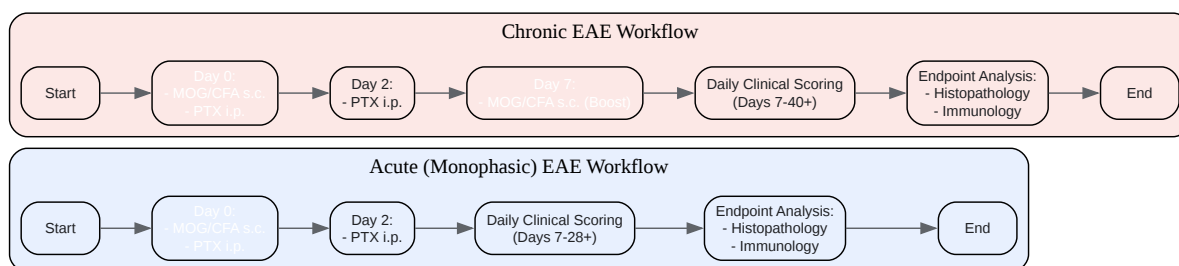
Day 2: Pertussis Toxin Boost

- Administer a second dose of pertussis toxin (100-200 ng) i.p.

Day 7: Booster Immunization

- Prepare a fresh MOG (35-55)/CFA emulsion as on Day 0.
- Anesthetize the mice.
- Inject 100-200 μ L of the emulsion s.c. at two new sites on the flank.

Visualizing the Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Comparative workflows for inducing acute and chronic EAE models.

Clinical Assessment: Scoring Disease Progression

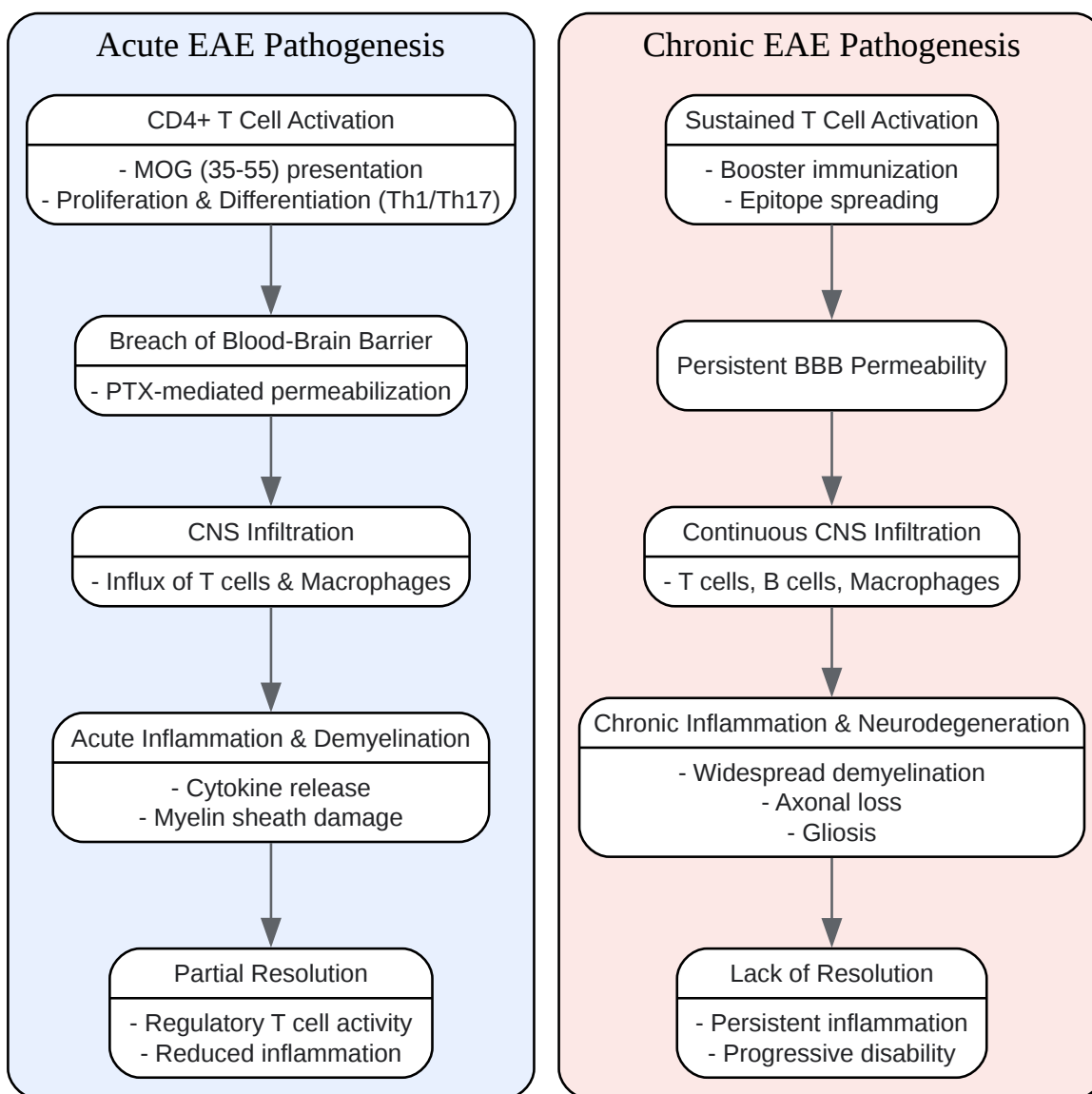
Daily monitoring and clinical scoring are essential for evaluating disease severity and progression. A standard 0-5 scoring scale is commonly used:[8]

- 0: No clinical signs.
- 0.5: Tip of tail is limp.
- 1: Limp tail.
- 1.5: Limp tail and hind limb weakness.
- 2: Limp tail and definite hind limb weakness.
- 2.5: Limp tail and dragging of one hind limb.
- 3: Limp tail and paralysis of both hind limbs.
- 3.5: Limp tail, paralyzed hind limbs, and weakness in forelimbs.
- 4: Limp tail and paralysis of all four limbs.
- 5: Moribund or dead.

In the acute model, scores typically increase to a peak and then partially or fully remit. In the chronic model, scores tend to increase and then plateau at a severe level for the duration of the experiment.

Immunological and Histopathological Distinctions

The differences in immunization protocols lead to distinct immunological and pathological outcomes in the CNS.



[Click to download full resolution via product page](#)

Caption: Key immunological and pathological events in acute vs. chronic EAE.

In acute EAE, the histopathology is characterized by perivascular cuffs of inflammatory cells, primarily T cells and macrophages, and areas of demyelination, predominantly in the spinal cord.[1] The inflammatory response tends to be more focal.

In chronic EAE, the pathology is more severe and widespread. There is extensive and confluent inflammation and demyelination throughout the spinal cord and, in some cases, the brain (e.g., cerebellum and brainstem).[3] A key feature of the chronic model is significant

axonal loss and gliosis, which more closely mimics the neurodegenerative aspects of progressive MS.[\[3\]](#)

Choosing the Right Model for Your Research

The decision to use an acute or chronic MOG (35-55) EAE model should be driven by the specific research question.

The acute model is well-suited for:

- Investigating the initial events of T cell activation and CNS infiltration.
- Screening the efficacy of novel anti-inflammatory therapies.
- Studying mechanisms of immune regulation and resolution of inflammation.

The chronic model is the preferred choice for:

- Modeling the progressive disability seen in secondary and primary progressive MS.[\[3\]](#)
- Studying the mechanisms of neurodegeneration, including axonal loss and gliosis.
- Evaluating therapies aimed at neuroprotection and remyelination.
- Longitudinal studies of disease progression.

Conclusion

Both the acute and chronic MOG (35-55) EAE models are powerful tools in MS research. The acute model provides a window into the initial inflammatory cascade, while the chronic model offers a platform to study the long-term, neurodegenerative consequences of the disease. By understanding the fundamental differences in their induction, clinical course, and pathology, researchers can select the most appropriate model to advance our understanding of MS and develop effective new therapies.

References

- Biocytogen. (n.d.). Multiple Sclerosis (EAE) Mouse Models. Retrieved from [\[Link\]](#)

- Miyamura, S., Matsuo, N., Nagayasu, K., Shirakawa, H., & Kaneko, S. (2019). Myelin Oligodendrocyte Glycoprotein 35-55 (MOG 35-55)-induced Experimental Autoimmune Encephalomyelitis: A Model of Chronic Multiple Sclerosis. *Bio-protocol*, 9(24), e3453. [[Link](#)]
- Bittner, S., et al. (2014). Myelin Oligodendrocyte Glycoprotein (MOG35-55) Induced Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice. *Journal of Visualized Experiments*, (86), 51275. [[Link](#)]
- García-González, M., et al. (2025). Methodology and evaluation of the induction of experimental autoimmune encephalomyelitis, a murine preclinical model of multiple sclerosis. *Methods in Cell Biology*. [[Link](#)]
- Vogelsang, A., et al. (2021). An optimized and validated protocol for inducing chronic experimental autoimmune encephalomyelitis in C57BL/6J mice. *Journal of Neuroscience Methods*, 365, 109443. [[Link](#)]
- Redoxis. (n.d.). Mouse models of Multiple Sclerosis (MS) - Experimental Autoimmune Encephalomyelitis (EAE). Retrieved from [[Link](#)]
- Spagnuolo, L., et al. (2023). Modeling Multiple Sclerosis in the Two Sexes: MOG 35-55-Induced Experimental Autoimmune Encephalomyelitis. *Journal of Visualized Experiments*, (199). [[Link](#)]
- Hasselmann, J. P., et al. (2017). Consistent induction of chronic experimental autoimmune encephalomyelitis in C57BL/6 mice for the longitudinal study of CNS pathology. *Journal of Neuroscience Methods*, 285, 15-26. [[Link](#)]
- 't Hart, B. A., et al. (2005). Fundamental differences in the dynamics of CNS lesion development and composition in MP4- and MOG peptide 35-55-induced experimental autoimmune encephalomyelitis. *Journal of Neuroimmunology*, 169(1-2), 36-45. [[Link](#)]
- 't Hart, B. A., et al. (2005). MP4- and MOG:35-55-induced EAE in C57BL/6 mice differentially targets brain, spinal cord and cerebellum. *Journal of Neuroimmunology*, 167(1-2), 1-11. [[Link](#)]
- ResearchGate. (2025). Antigenic Peptide (MOG 35-55 & PLP (139-151))-Induced Encephalomyelitis (EAE) Model Protocol. Retrieved from [[Link](#)]

- Miyamura, S., et al. (2019). Myelin Oligodendrocyte Glycoprotein 35-55 (MOG 35-55)-induced Experimental Autoimmune Encephalomyelitis: A Model of Chronic Multiple Sclerosis. Bio-protocol, 9(24), e3453. [\[Link\]](#)
- Creative Biolabs. (n.d.). MOG35-55 induced EAE Mice Model. Retrieved from [\[Link\]](#)
- Hausler, D., et al. (2015). Time-Dependent Progression of Demyelination and Axonal Pathology in MP4-Induced Experimental Autoimmune Encephalomyelitis. PLoS One, 10(6), e0129717. [\[Link\]](#)
- ResearchGate. (n.d.). Histological manifestations of EAE induced by MOG peptide 35-55. Retrieved from [\[Link\]](#)
- Papathanasiou, I., et al. (2020). Mannan-MOG35-55 Reverses Experimental Autoimmune Encephalomyelitis, Inducing a Peripheral Type 2 Myeloid Response, Reducing CNS Inflammation, and Preserving Axons in Spinal Cord Lesions. Frontiers in Immunology, 11, 584981. [\[Link\]](#)
- Lalive, P. H., et al. (2011). Antibody response in MOG35-55 induced EAE. Archive ouverte UNIGE. [\[Link\]](#)
- Wang, Y., et al. (2022). Experimental Autoimmune Encephalomyelitis Animal Models Induced by Different Myelin Antigens Exhibit Differential Pharmacologic Responses to Anti-Inflammatory Drugs. Journal of Immunological Sciences, 6(2), 1-10. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. MOG35-55 induced EAE Mice Model - Creative Biolabs \[creative-biolabs.com\]](#)
- [2. redoxis.se \[redoxis.se\]](#)
- [3. escholarship.org \[escholarship.org\]](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. Hooke - Protocols - EAE Induction by Active Immunization in C57BL/6 Mice \[hookelabs.com\]](#)
- [6. Myelin Oligodendrocyte Glycoprotein \(MOG35-55\) Induced Experimental Autoimmune Encephalomyelitis \(EAE\) in C57BL/6 Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. An optimized and validated protocol for inducing chronic experimental autoimmune encephalomyelitis in C57BL/6J mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. bio-protocol.org \[bio-protocol.org\]](#)
- To cite this document: BenchChem. [A Comparative Guide to Acute vs. Chronic EAE Models Using MOG (35-55)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584590/docs#a-comparative-guide-to-acute-vs-chronic-eae-models-using-mog-35-55\]](https://www.benchchem.com/product/b15584590/docs#a-comparative-guide-to-acute-vs-chronic-eae-models-using-mog-35-55)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check